

Personal protective equipment for handling Pyridine borane

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Compound of Interest

Compound Name: Pyridine borane

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Essential Safety and Handling Guide for Pyridine Borane

This guide provides critical safety, handling, and disposal information for the use of **Pyridine borane** in laboratory settings. It is intended for researchers, scientists, and drug development professionals to ensure safe operational conduct.

Pyridine borane ($C_5H_5BNH_3$) is a versatile reducing agent used in organic synthesis.^[1] While it is a more stable alternative to highly reactive free borane, it presents significant hazards that necessitate strict safety protocols.^[1] It is a flammable liquid and solid, is water-reactive, and is toxic if swallowed, inhaled, or absorbed through the skin.^[2] Adherence to the following procedures is crucial for minimizing risks.

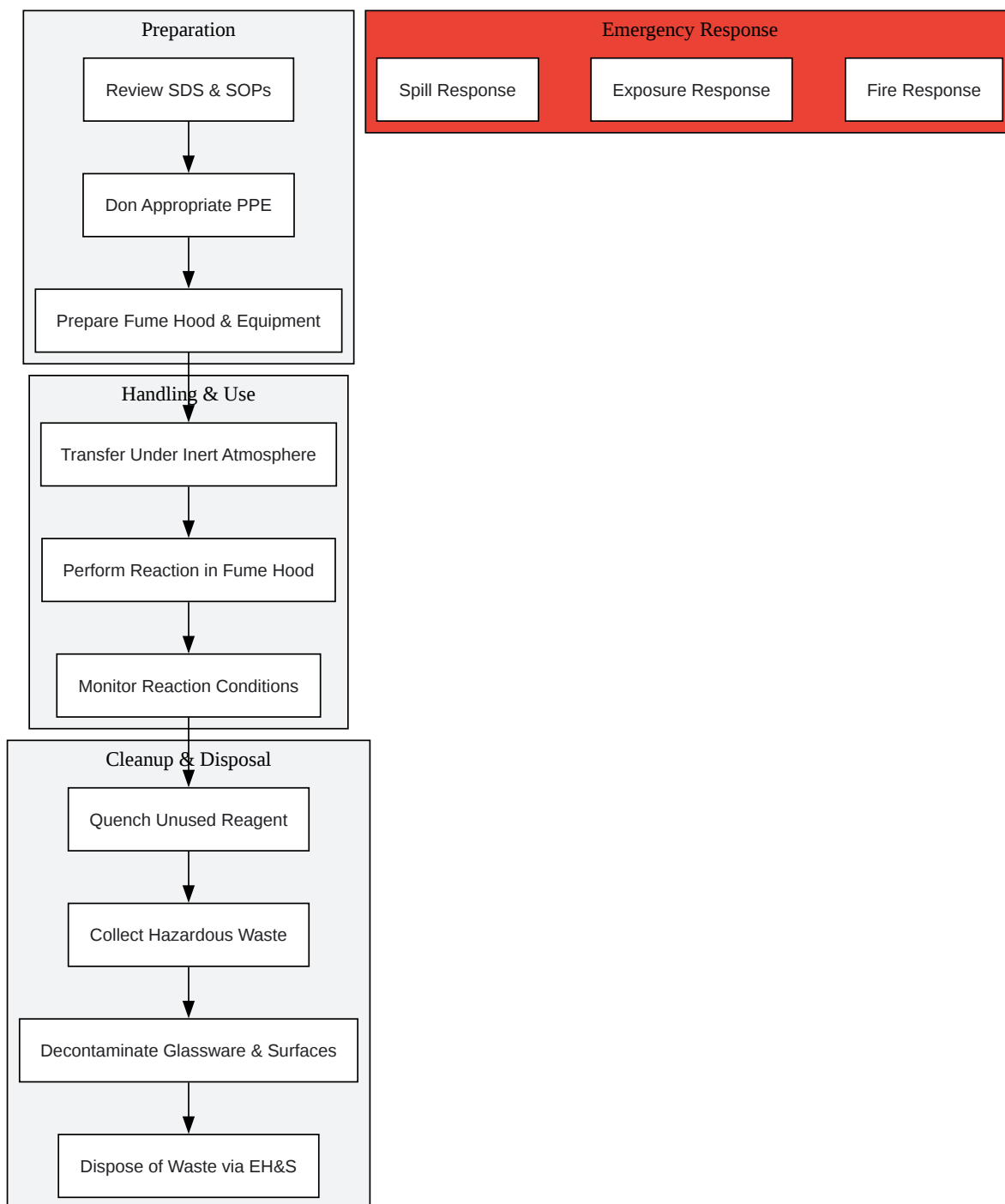
Physical and Chemical Hazard Data

Proper handling of **Pyridine borane** requires a clear understanding of its physical and chemical properties, as well as its toxicological data.

Property	Value
Appearance	White to off-white crystalline solid or clear yellow-green liquid.[1][2]
Molecular Formula	C ₅ H ₈ BN
CAS Number	110-51-0
Flash Point	21 °C (69.8 °F).[2]
Oral LD50 (Rat)	95.4 mg/kg.
Dermal LD50 (Guinea Pig)	200 mg/kg.[2]
Incompatibilities	Strong oxidizing agents, acids, acid chlorides, acid anhydrides, alcohols, and moisture/water. [2][3][4]
Hazardous Decomposition	Upon combustion or decomposition, releases nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen gas.[2][3][4]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Pyridine borane** is essential for laboratory safety. The following workflow outlines the key stages from preparation to disposal.



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Caption: Workflow for the safe handling of **Pyridine borane**.

1. Preparation and Engineering Controls

- Review Safety Data Sheet (SDS): Before handling, thoroughly review the SDS for **Pyridine borane**.[\[5\]](#)
- Work Area: All work must be conducted within a properly functioning certified laboratory chemical fume hood.[\[3\]](#)[\[5\]](#)[\[6\]](#) Ensure that an emergency eyewash station and safety shower are readily accessible, within a 10-second travel distance.[\[3\]](#)[\[5\]](#)
- Ventilation: Ensure adequate ventilation to control airborne levels.[\[2\]](#)[\[7\]](#)
- Ignition Sources: Remove all sources of ignition, such as open flames, hot surfaces, and sparks, from the work area.[\[2\]](#)[\[3\]](#)[\[4\]](#) Use spark-proof tools and explosion-proof equipment.[\[2\]](#)[\[4\]](#)[\[8\]](#)

2. Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side shields or a face shield.[\[9\]](#)[\[10\]](#)
- Hand Protection: Wear chemical-resistant gloves. Butyl rubber or Polyvinyl Alcohol (PVA) gloves are recommended.[\[5\]](#) Nitrile gloves are not recommended for this chemical.[\[5\]](#) Inspect gloves for any damage before use and wash hands thoroughly after removal.[\[5\]](#)[\[11\]](#)
- Body Protection: A fully-buttoned, flame-resistant lab coat should be worn to protect against splashes.[\[5\]](#)[\[10\]](#)[\[11\]](#)
- Respiratory Protection: If there is a risk of exceeding exposure limits or if working outside of a fume hood, a NIOSH/MSHA-approved respirator is necessary.[\[3\]](#)[\[11\]](#) Personnel must be medically cleared and fit-tested to wear a respirator.[\[5\]](#)

3. Handling and Storage

- Storage: Store **Pyridine borane** in a cool, dry, well-ventilated area, away from incompatible materials.[\[1\]](#)[\[4\]](#)[\[5\]](#) It should be kept in a tightly closed container, preferably under an inert nitrogen atmosphere, and may require refrigeration.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Handling: Wash hands thoroughly after handling.[2][4] Avoid contact with skin and eyes, and do not ingest or inhale.[4] Prevent contact with water, as it reacts violently to liberate flammable gases.[2]

Emergency and Disposal Plans

Emergency Procedures

- Skin Contact: Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek immediate medical attention.[2][3][12]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek medical aid.[2]
- Inhalation: Move the person to fresh air immediately.[2] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[2] Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting.[3][12] If the victim is conscious and alert, give 2-4 cupfuls of milk or water.[2] Call a physician or poison control center immediately.[3][12]
- Spills: For a small spill, trained personnel wearing appropriate PPE may clean it up using an inert, dry absorbent material (e.g., vermiculite, dry sand).[5][9] Place the absorbed material into a suitable, sealed container for disposal.[2][4] For large spills, evacuate the area, secure it, and contact emergency services.[5]

Waste Disposal

- Collection: All **Pyridine borane** waste, including pure forms and solutions, must be collected in a compatible, airtight, and clearly labeled hazardous waste container.[5]
- Storage: Store waste containers away from incompatible materials.[5]
- Disposal: Dispose of contents and containers through an approved waste disposal plant, following all local, regional, and national regulations.[3] Do not empty into drains.[3]

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